

"literature review of 2-Phenylazocane studies"

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Compound of Interest

Compound Name: 2-Phenylazocane

Cat. No.: B15273238

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In-depth Technical Guide: 2-Phenylazocane

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Phenylazocane has been identified as a potential dopamine D3 receptor antagonist, a class of compounds with significant therapeutic promise for various neurological and psychiatric disorders. This technical guide provides a comprehensive review of the available scientific and patent literature on **2-Phenylazocane**. Due to the limited publicly available research specifically on **2-Phenylazocane**, this guide focuses on the foundational information derived from patent literature, which remains the primary source of data for this compound. The guide outlines the presumed pharmacological target, the dopamine D3 receptor, its signaling pathway, and general experimental protocols relevant to its study.

Core Compound: 2-Phenylazocane

2-Phenylazocane is a heterocyclic organic compound featuring a phenyl group attached to an azocane ring. Its significance in the field of pharmacology stems from its classification as a dopamine D3 receptor antagonist, as disclosed in patent literature.

Chemical Structure:

Molecular Formula: C₁₃H₁₉N

Molecular Weight: 189.30 g/mol

CAS Number: 1379168-02-1

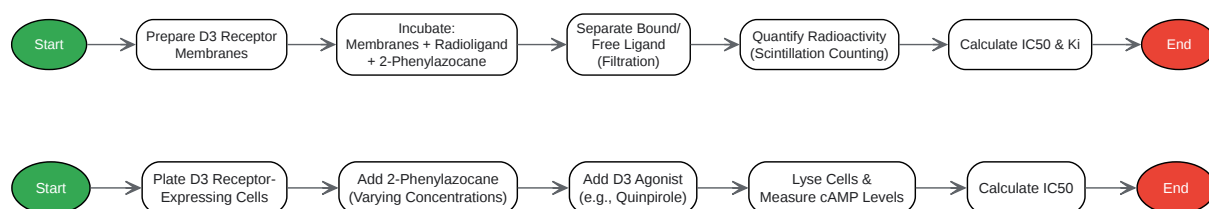
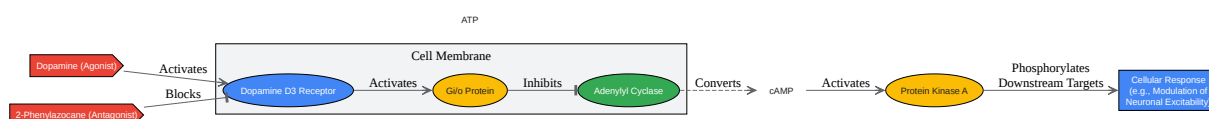
Pharmacological Target: Dopamine D3 Receptor

The primary molecular target of **2-Phenylazocane** is the dopamine D3 receptor. The D3 receptor is a G protein-coupled receptor (GPCR) belonging to the D2-like family of dopamine receptors.

Dopamine D3 Receptor Signaling Pathway

Dopamine D3 receptors are predominantly coupled to the Gi/o family of G proteins. Upon activation by an agonist, the receptor initiates a signaling cascade that leads to the inhibition of adenylyl cyclase. This, in turn, decreases the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP). The reduction in cAMP levels modulates the activity of downstream effectors such as protein kinase A (PKA), ultimately influencing neuronal excitability and gene expression.

Diagram of the Dopamine D3 Receptor Signaling Pathway:



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